

Technical Support Center: PtdIns-(4,5)-P2 (1,2-dioctanoyl)

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Compound of Interest

Compound Name: PtdIns-(4,5)-P2 (1,2-dioctanoyl)

Cat. No.: B10760246

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This technical support center provides essential information for the safe handling and use of **PtdIns-(4,5)-P2 (1,2-dioctanoyl)** in a research setting.

Frequently Asked Questions (FAQs)

Q1: What is **PtdIns-(4,5)-P2 (1,2-dioctanoyl)** and what is its primary use in research?

PtdIns-(4,5)-P2 (1,2-dioctanoyl) is a synthetic, water-soluble analog of phosphatidylinositol 4,5-bisphosphate (PIP2).[1][2][3] It features shorter C8:0 fatty acid chains, which allows for greater solubility in aqueous solutions compared to its naturally occurring counterparts.[2][4] In research, it is primarily used to study the signaling pathways involving PIP2, including its hydrolysis by phospholipase C to generate the second messengers inositol triphosphate (IP3) and diacylglycerol (DAG).[5][6] It is also utilized to investigate the substrate specificity of various enzymes involved in phosphoinositide metabolism.[1]

Q2: What are the main safety concerns when handling **PtdIns-(4,5)-P2 (1,2-dioctanoyl)**?

While specific hazard data is limited, this product is intended for research use only and is not for human or veterinary use.[1][5][7][8] It should be considered a potentially hazardous substance.[9] General laboratory safety precautions should be strictly followed. This includes avoiding ingestion, inhalation, and contact with eyes and skin.[9] Always handle the compound in a well-ventilated area and wear appropriate personal protective equipment (PPE).

Q3: What personal protective equipment (PPE) should I wear when handling this compound?

It is recommended to wear the following PPE:

- Safety glasses or goggles
- Laboratory coat
- Gloves

Q4: How should I properly store **PtdIns-(4,5)-P2 (1,2-dioctanoyl)**?

The compound, typically supplied as a lyophilized powder, should be stored at -20°C.^{[1][5][10]}
Under these conditions, it is stable for at least four to five years.^{[1][5]}

Q5: How do I reconstitute the lyophilized powder?

PtdIns-(4,5)-P2 (1,2-dioctanoyl) is soluble in aqueous buffers such as PBS (pH 7.2) and water.^{[1][5]} It can also be dissolved in a mixture of chloroform, methanol, and water (3:2:1).^[5]
For biological experiments, it is recommended to dissolve the lyophilized powder directly in the aqueous buffer of choice.^[9]

Troubleshooting Guides

Problem: The lyophilized powder is difficult to dissolve.

- Solution 1: Vortexing. Ensure the solution is thoroughly mixed by vortexing.
- Solution 2: Sonication. Brief sonication in a water bath can aid in dissolving the lipid.
- Solution 3: Solvent Choice. While soluble in aqueous buffers, for certain applications, initial solubilization in a small amount of an organic solvent mixture like chloroform:methanol:water may be necessary before further dilution in an aqueous medium.

Problem: Inconsistent experimental results.

- Solution 1: Aliquoting. To avoid repeated freeze-thaw cycles that could degrade the compound, it is best to aliquot the reconstituted solution into single-use volumes and store them at -20°C. Solutions in water or solvent are generally stable for only 1-2 days at 4-8°C.
^[11]

- **Solution 2: Fresh Preparations.** For sensitive experiments, it is advisable to prepare fresh solutions from the lyophilized powder on the day of use.
- **Solution 3: Purity Check.** If there are persistent issues, consider the purity of the compound, which is typically $\geq 95\text{-}97\%$.[\[1\]](#)[\[5\]](#)

Quantitative Data Summary

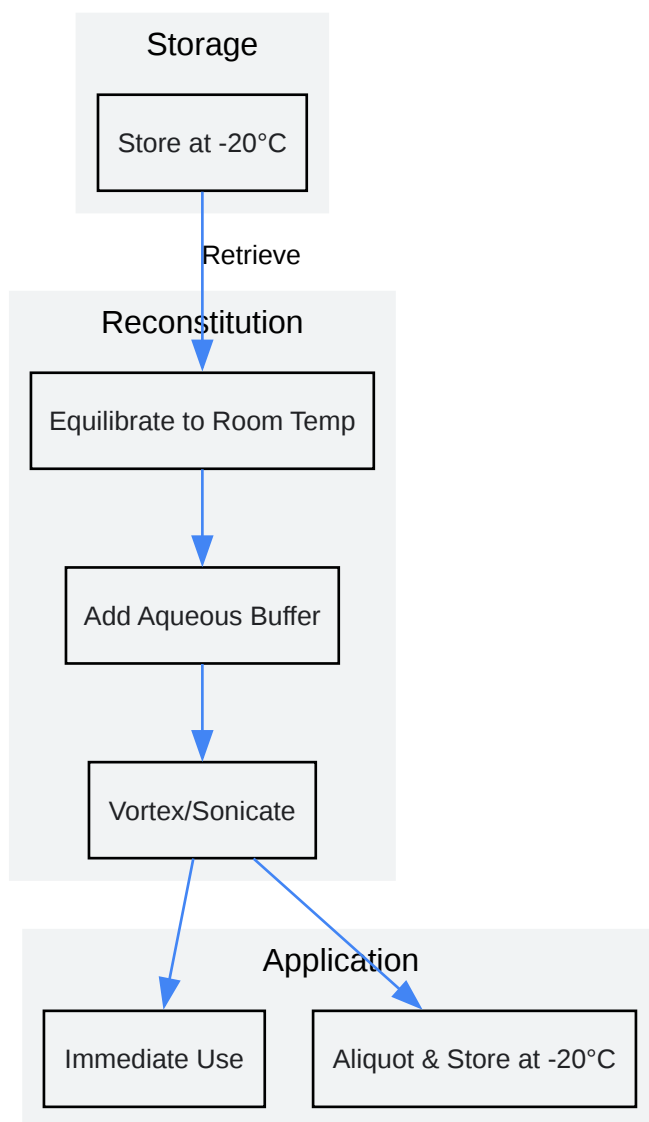
Parameter	Value	Source
Storage Temperature	-20°C	[1] [5] [10]
Stability (Lyophilized)	$\geq 4\text{-}5$ years at -20°C	[1] [5]
Stability (in Solution)	1-2 days at 4-8°C	[11]
Solubility in PBS (pH 7.2)	Freely soluble	[5]
Solubility in Water	Soluble	[1]
Solubility in CHCl ₃ :CH ₃ OH:H ₂ O (3:2:1)	10 mg/mL	[5]
Purity	$\geq 95\text{-}97\%$	[1] [5]

Experimental Protocols

Protocol 1: Reconstitution of **PtdIns-(4,5)-P2 (1,2-dioctanoyl)**

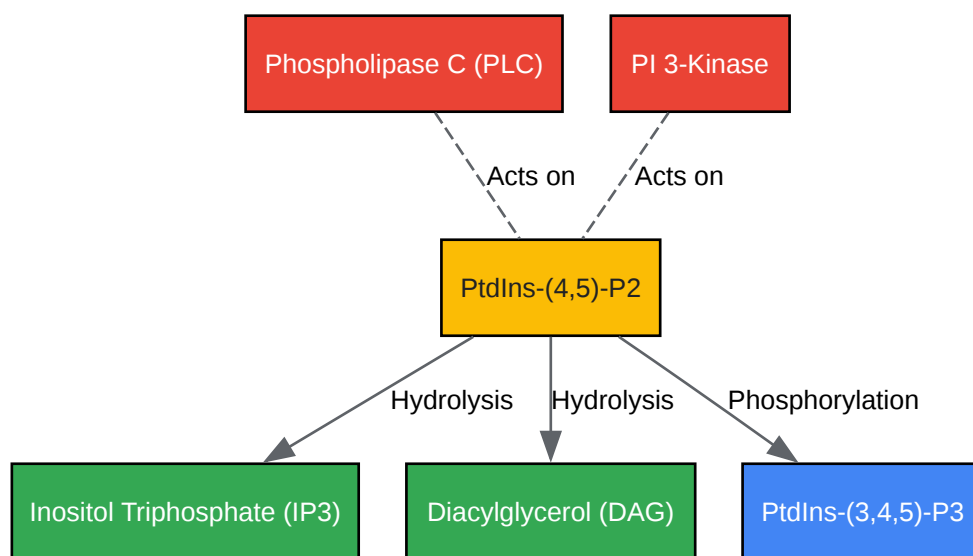
- Allow the vial of lyophilized powder to equilibrate to room temperature before opening.
- Add the desired volume of sterile aqueous buffer (e.g., PBS pH 7.2) or water directly to the vial to achieve the target concentration.
- Vortex the solution for 1-2 minutes until the powder is completely dissolved.
- If necessary, briefly sonicate the vial in a water bath to ensure complete solubilization.
- For immediate use, proceed with the experiment. For storage, aliquot the solution into single-use tubes, and store at -20°C.

Visualizations



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Caption: Workflow for the safe handling and reconstitution of **PtdIns-(4,5)-P2 (1,2-dioctanoyl)**.



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Caption: Simplified signaling pathways involving PtdIns-(4,5)-P2.

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